

In-Depth Technical Guide to 4,4'-Oxydianiline: Physicochemical Properties and Synthetic Applications

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Compound of Interest

Compound Name: 4,4'-Oxydianiline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4,4'-Oxydianiline** (ODA). It is intended to be a valuable resource for professionals in research and development, particularly those involved in materials science and drug development. This document presents quantitative data in structured tables, details relevant experimental protocols, and visualizes a key synthetic pathway involving ODA.

Core Physical and Chemical Properties

4,4'-Oxydianiline, an aromatic diamine, is a critical monomer in the synthesis of high-performance polymers.^[1] Its physical and chemical characteristics are fundamental to its application in various fields.

Physical Properties

ODA is typically an odorless, colorless to beige crystalline solid or a fine powder.^[2] It is stable under normal conditions but is hygroscopic and combustible.^{[3][4]}

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₂ N ₂ O	[5]
Molecular Weight	200.24 g/mol	[5]
Appearance	Odorless, colorless crystals or fine, beige powder	[2]
Melting Point	188-192 °C (370-378 °F; 461-465 K)	[6]
Boiling Point	>300 °C (sublimes)	[2]
Density	1.417 g/cm ³	[6]
Flash Point	219 °C (426 °F)	[4]
Vapor Pressure	10 mmHg at 240 °C	

Solubility

The solubility of **4,4'-Oxydianiline** is a critical factor in its use in polymerization reactions and other chemical syntheses. It is generally insoluble in water but soluble in several organic solvents.[3]

Solvent	Solubility	Source(s)
Water	Insoluble (<0.01 g/100 mL at 15 °C)	[4]
Acetone	Soluble	[3]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[4]
Methanol	Slightly Soluble	[4]
Ethanol	Insoluble	[3]
Benzene	Insoluble	[3]
Carbon Tetrachloride	Insoluble	[3]

Spectral Data

Spectral data is essential for the identification and characterization of **4,4'-Oxydianiline**.

Spectral Data	Information	Source(s)
Infrared (IR) Spectroscopy	Key peaks corresponding to N-H stretching, C-O-C ether linkage, and aromatic C-H bonds.	
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H and ^{13}C NMR spectra provide detailed structural information.	
Mass Spectrometry (MS)	The mass spectrum shows a molecular ion peak corresponding to its molecular weight.	

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible determination of the physicochemical properties of **4,4'-Oxydianiline**.

Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point of **4,4'-Oxydianiline** with high precision.

Methodology:

- Instrument Calibration: Calibrate the DSC instrument using certified standards (e.g., indium) to ensure temperature and heat flow accuracy.
- Sample Preparation: Accurately weigh 2-5 mg of **4,4'-Oxydianiline** into a standard aluminum DSC pan. Crimp the pan with a lid.

- DSC Analysis:
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Equilibrate the system at a starting temperature of 25 °C.
 - Heat the sample at a constant rate of 10 °C/min up to 220 °C under a nitrogen atmosphere (flow rate: 50 mL/min).
 - Record the heat flow as a function of temperature.
- Data Analysis: The melting point is determined as the onset temperature of the melting endotherm on the resulting thermogram.

Gravimetric Determination of Solubility

Objective: To quantitatively measure the solubility of **4,4'-Oxydianiline** in a specific solvent at a given temperature.

Methodology:

- Equilibration: Add an excess amount of **4,4'-Oxydianiline** to a known volume of the solvent in a sealed container. Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- Separation: Allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to avoid precipitation.
- Solvent Evaporation: Transfer the supernatant to a pre-weighed, dry container. Evaporate the solvent under reduced pressure or in a fume hood.
- Drying and Weighing: Dry the container with the solid residue in an oven at a suitable temperature (e.g., 80 °C) until a constant weight is achieved.
- Calculation: The solubility is calculated from the mass of the dissolved solid and the volume of the solvent used.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

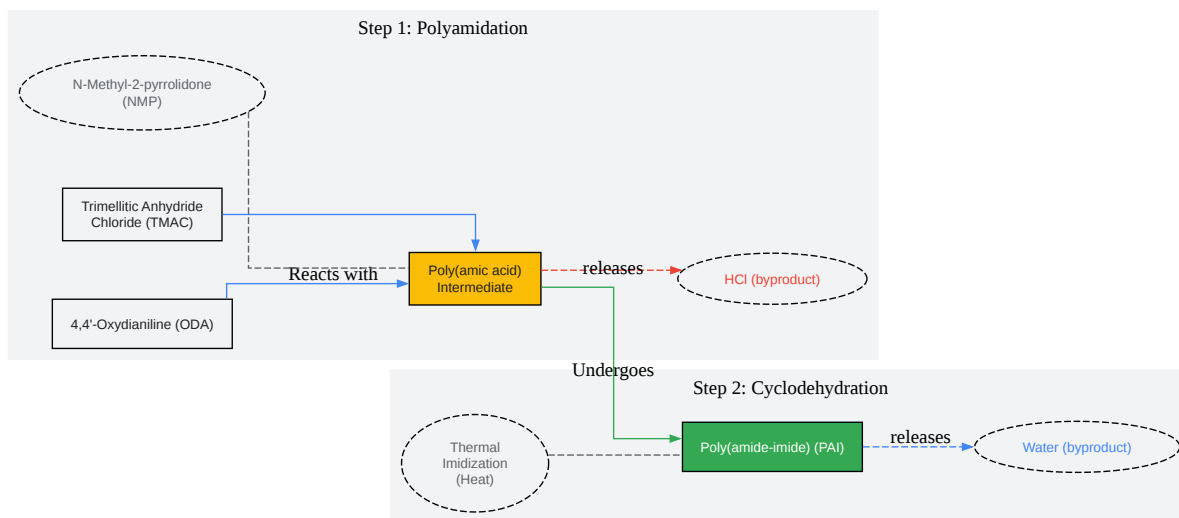
Objective: To determine the purity of a **4,4'-Oxydianiline** sample and identify any impurities.

Methodology:

- Chromatographic System:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
 - Mobile Phase: A mixture of acetonitrile and water (e.g., 50:50 v/v) with an optional modifier like phosphoric acid for pH control.^[3]
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector at a wavelength of 254 nm.
- Sample Preparation: Accurately weigh and dissolve a known amount of the **4,4'-Oxydianiline** sample in the mobile phase to a final concentration of approximately 1 mg/mL.
- Injection and Analysis: Inject a known volume (e.g., 10 µL) of the sample solution into the HPLC system.
- Data Analysis: The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Synthetic Pathway Visualization: Poly(amide-imide) Synthesis

4,4'-Oxydianiline is a key monomer in the synthesis of high-performance polymers such as poly(amide-imide)s. These polymers exhibit excellent thermal stability, chemical resistance, and mechanical properties. The following diagram illustrates the two-step synthesis of a poly(amide-imide) from **4,4'-Oxydianiline** and trimellitic anhydride chloride.



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Caption: Synthesis of Poly(amide-imide) from **4,4'-Oxydianiline**.

Applications and Relevance

The primary application of **4,4'-Oxydianiline** is in the production of high-performance polymers, particularly polyimides and poly(ester)imide resins.^[1] These materials are valued for their exceptional thermal stability and are used in a variety of demanding applications, including:

- **Aerospace:** In composites and laminates for aerospace vehicles.^[1]
- **Electronics:** As insulating varnishes, wire enamels, and coatings for printed circuits.^[1]

- Industrial: In the manufacturing of flame-retardant fibers, oil sealants, and adhesives.[1]

4,4'-Oxydianiline also serves as an intermediate in the synthesis of epoxy resins and other polymers.[1] Its potential use in the development of novel materials for drug delivery systems and other biomedical applications is an area of ongoing research.

Safety and Handling

4,4'-Oxydianiline is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled.[7] It is also suspected of causing genetic defects and cancer.[7] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[7] Work should be conducted in a well-ventilated area or under a fume hood.[7]

This technical guide provides a foundational understanding of the physical and chemical properties of **4,4'-Oxydianiline**. For more detailed information, researchers are encouraged to consult the cited literature.

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- To cite this document: BenchChem. [In-Depth Technical Guide to 4,4'-Oxydianiline: Physicochemical Properties and Synthetic Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041483#physical-and-chemical-properties-of-4-4-oxydianiline>]

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